

Comprehensive Technical Safety Guide: 2-Isobutyl-5-methylanisole

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Compound of Interest

Compound Name: 2-Isobutyl-5-methylanisole

CAS No.: 94291-45-9

Cat. No.: B12687761

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Executive Summary & Chemical Architecture

2-Isobutyl-5-methylanisole is a lipophilic ether often utilized as a specialized intermediate in organic synthesis or as a flavor/fragrance component. Due to the limited availability of direct empirical toxicological data for this specific isomer, this guide utilizes Structure-Activity Relationship (SAR) analysis, extrapolating data from its closest structural analogs: 2-Isopropyl-5-methylanisole (Thymol methyl ether) and 2-Methylanisole.

Molecular Identity[1][2]

- IUPAC Name: 1-isobutyl-2-methoxy-4-methylbenzene
- Molecular Formula:
- Molecular Weight: 178.27 g/mol
- SMILES: COc1cc(C)ccc1CC(C)C (Isomeric representation)
- Key Functional Groups:

- Methoxy (-OCH₃): Ether linkage; potential for peroxide formation upon prolonged air exposure.
- Isobutyl (-CH₂CH(CH₃)₂): Increases lipophilicity and skin permeation potential.

Physicochemical Property Matrix (Predicted vs. Analog)

Property	2-Isobutyl-5-methylanisole (Predicted)	2-Isopropyl-5-methylanisole (Analog)	Operational Implication
Physical State	Colorless to pale yellow liquid	Colorless liquid	Standard liquid handling protocols apply.
Boiling Point	225°C - 235°C	216°C	Low volatility at RT; vacuum distillation required for purification.
Flash Point	~85°C - 95°C (Closed Cup)	83°C	Combustible (Class IIIA). Grounding required.
LogP (Lipophilicity)	~4.2	3.9	High skin absorption risk. Double-gloving recommended.
Density	0.94 - 0.96 g/mL	0.94 g/mL	Floats on water; insolubility complicates aqueous spill cleanup.

Hazard Identification & Toxicological Assessment[3] Core Hazards (GHS Classification)

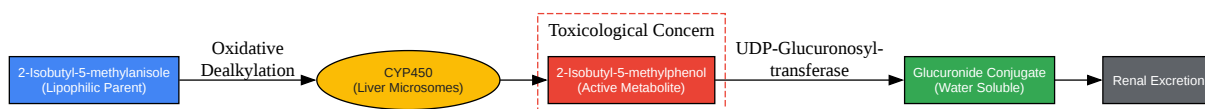
Based on the functional group analysis of alkyl-substituted anisoles:

- Skin Irritation (Category 2): The isobutyl chain acts as a permeation enhancer, stripping dermal lipids.

- Eye Irritation (Category 2A): Vapors and direct contact cause significant irritation.
- Aquatic Toxicity (Chronic Category 2): High LogP indicates bioaccumulation potential in aquatic organisms.
- Flammable Liquid (Category 4): Combustible liquid.

Metabolic Pathway & Toxicology

Understanding the metabolism is crucial for assessing chronic exposure risks. The primary detoxification pathway involves O-demethylation by Cytochrome P450 enzymes.



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Figure 1: Predicted metabolic pathway. The intermediate phenol may exhibit higher toxicity than the parent ether.

Operational Handling & Storage Protocols

Peroxide Management

As a methyl ether, this compound has a latent potential to form peroxides, although less aggressive than diisopropyl ether.

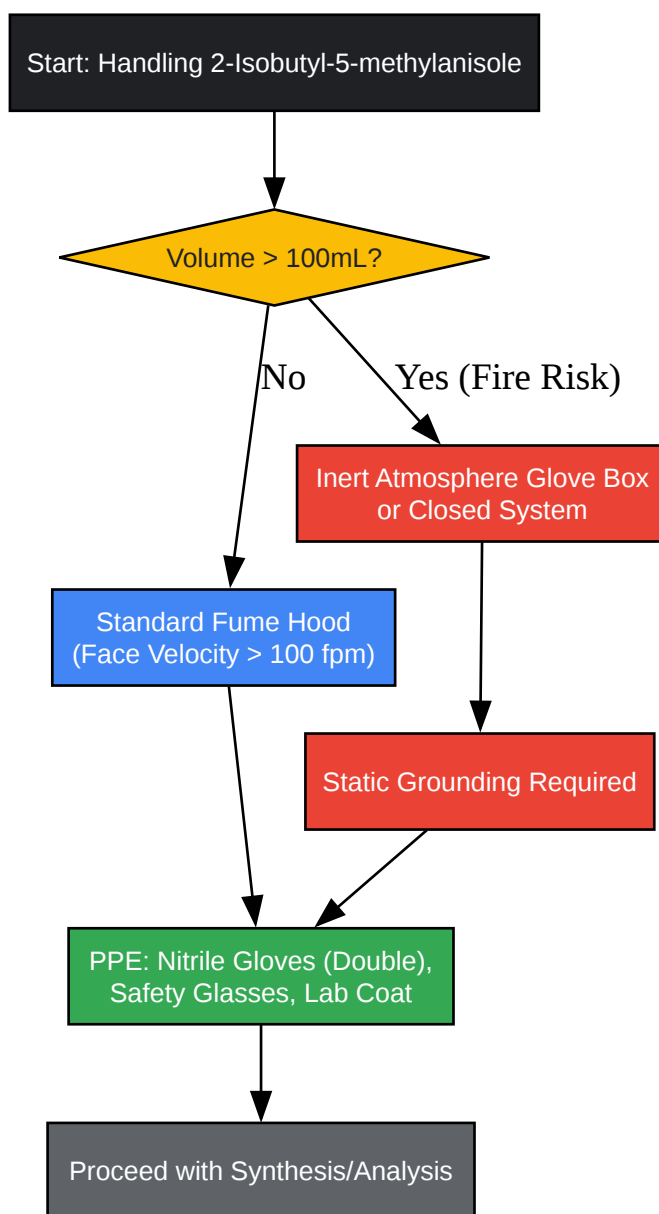
- Protocol: Test for peroxides using KI starch paper every 6 months.
- Inhibitor: Store with BHT (Butylated hydroxytoluene) if permissible by downstream application.

Storage Architecture

- Atmosphere: Inert Gas (Nitrogen or Argon) blanket is mandatory to prevent oxidation and peroxide formation.
- Temperature: Ambient (15-25°C). Refrigeration is not strictly necessary unless high purity (>99.5%) is required for extended periods.
- Container: Amber glass or Teflon-lined steel to prevent photo-degradation.

Experimental Handling Workflow

The following decision tree dictates the safe handling logic in a research setting:



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Figure 2: Risk-based handling decision matrix.

Emergency Response & Spills

Fire Fighting Measures

- Flash Point: ~85-95°C.
- Media: Dry chemical, CO₂, or alcohol-resistant foam.[1] Do not use high-volume water jet; the material is lighter than water and will float, spreading the fire.
- Combustion Products: Carbon monoxide (CO), Carbon dioxide (CO₂).[2]

Spill Containment Protocol

- Evacuate: Clear the immediate area of non-essential personnel.
- Isolate: Remove all ignition sources (hot plates, stirrers).
- Absorb: Use vermiculite or sand. Do not use combustible materials like sawdust.
- Clean: Wash the area with a soap/water emulsion. The compound is lipophilic; water alone will be ineffective.

Regulatory & Environmental Compliance

- TSCA (USA): Verify status. Many alkyl anisoles are on the inventory, but specific isomers may require Low Volume Exemptions (LVE) for commercial use.
- REACH (EU): Likely requires registration if imported >1 TPA.
- Ecological Impact: Toxic to aquatic life with long-lasting effects. Do not discharge into municipal drains.

References

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